

Technical Guide: Bay 65-1942 & IKK β Binding Affinity Profile

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Compound of Interest

Compound Name: Bay 65-1942 R form

Cat. No.: B10862299

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Executive Summary

Bay 65-1942 is a potent, highly selective, ATP-competitive small-molecule inhibitor of I κ B kinase beta (IKK β).^{[1][2][3]} It is a critical tool compound in immunology and oncology research for dissecting the canonical NF- κ B signaling pathway.

Critical Stereochemical Distinction: Researchers must distinguish between the enantiomers of this compound.

- **Active Eutomer (Bay 65-1942):** Exhibits low-nanomolar affinity ($K_i \approx 2.0$ nM) for IKK β .
- **R-Form (Distomer):** The (R)-enantiomer (CAS 758683-21-5) is frequently characterized as the less active form (distomer).^[2] While often sold alongside the active compound for use as a negative control, some vendor databases erroneously attribute the eutomer's potency data to this specific isomer.

This guide focuses on the binding mechanics of the active scaffold while clarifying the R-form's comparative profile.

Chemical Profile & Stereochemistry

The pharmacological activity of Bay 65-1942 is stereospecific. The inhibition of IKK β relies on the precise spatial arrangement of the piperidinyl group within the ATP-binding pocket.

Feature	Specification
Compound Name	Bay 65-1942 (Active)
Target	IKK β (Inhibitor of Nuclear Factor Kappa B Kinase Subunit Beta)
Mechanism	ATP-Competitive Type I Inhibitor
Chemical Formula	C ₂₂ H ₂₅ N ₃ O ₄
Molecular Weight	395.45 g/mol
Key Structural Motif	Pyrido[2,3-d][1,3]oxazin-2-one scaffold
Chirality	The active eutomer is distinguished from the (R)-form distomer. [2] [3] [4] [5]

Stereoselectivity Analysis

The binding pocket of IKK β imposes strict steric constraints. The active enantiomer forms critical hydrogen bonds with the kinase hinge region (specifically Cys99 and Glu97 in the ATP-binding site).

- Active Form: Fits the hydrophobic pocket, displacing ATP with a K_i of ~ 2 nM.
- R-Form (Distomer): Steric clash prevents optimal hinge interaction, resulting in significantly reduced affinity (typically >100 -fold higher IC_{50}).

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Warning: When sourcing "Bay 65-1942 (R-form)" (CAS 758683-21-5), verify whether you intend to use it as a negative control. If your goal is pathway inhibition, ensure you are using the active enantiomer (often simply labeled "Bay 65-1942" or the S-form).

Binding Affinity & Kinetic Data

The following data represents the consensus potency profile for the active Bay 65-1942 scaffold.

Primary Binding Metrics (Active Eutomer)

Metric	Value	Conditions
Ki (Dissociation Constant)	2.0 nM	Enzymatic kinase assay (Ziegelbauer et al.)
IC ₅₀ (Enzymatic)	~10 – 40 nM	Varies with ATP concentration (ATP-competitive)
Selectivity (vs. IKK α)	> 50-fold	IKK α IC ₅₀ typically > 400 nM
Selectivity (vs. Other Kinases)	High	>100-fold selectivity against a panel of 60+ kinases
Cellular IC ₅₀ (TNF α release)	~100 – 300 nM	Measured in THP-1 cells or Whole Blood assays

Selectivity Profile

Bay 65-1942 demonstrates remarkable selectivity for IKK β over the closely homologous IKK α isoform.^[6]

- IKK β Inhibition: Potent (Nanomolar range).
- IKK α Inhibition: Weak (Micromolar range).

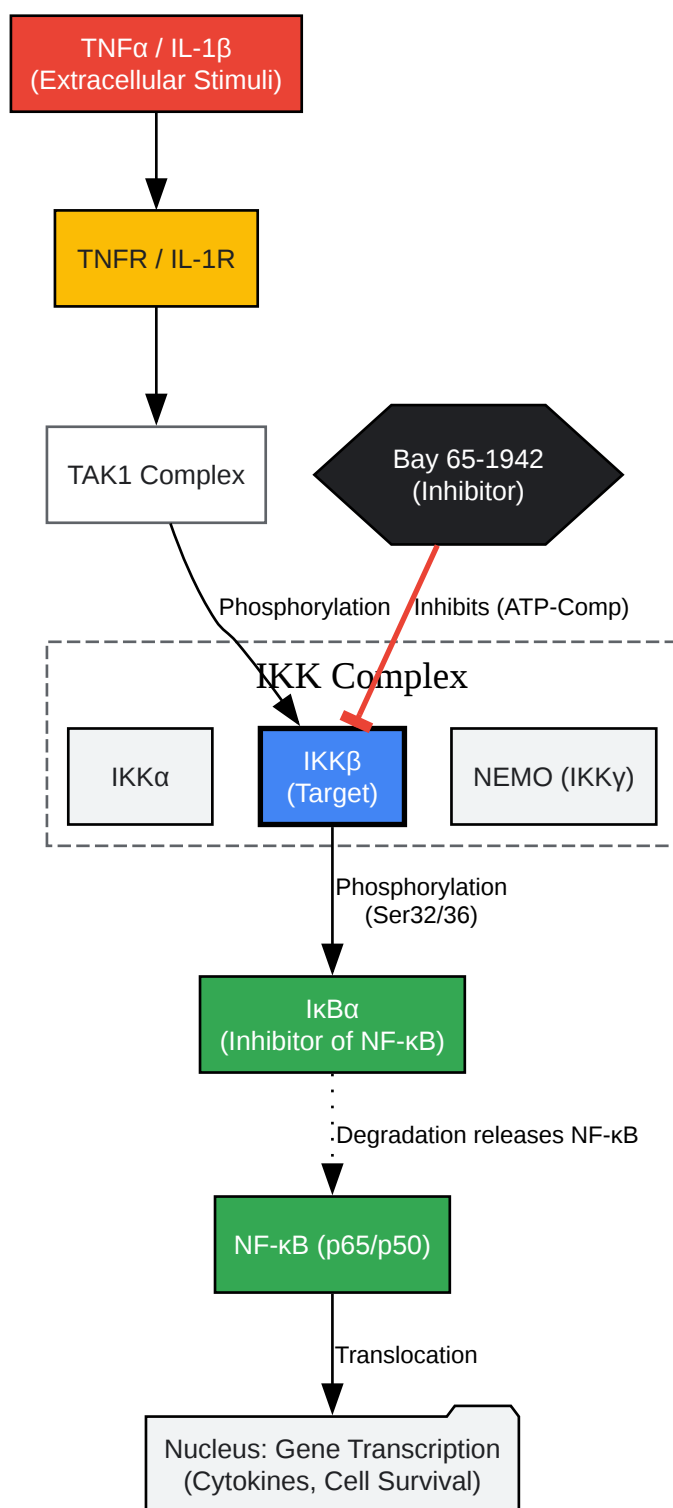
- Impact: This selectivity allows for the specific blockade of the canonical NF- κ B pathway (driven by IKK β) without affecting the non-canonical pathway (driven by IKK α).[\[6\]](#)

Mechanism of Action (Visualization)[\[7\]](#)[\[8\]](#)

Bay 65-1942 functions by occupying the ATP-binding cleft of IKK β .[\[2\]](#) This prevents the phosphorylation of I κ B α , the inhibitor protein that sequesters NF- κ B in the cytoplasm.

Signaling Pathway Diagram

The following diagram illustrates the blockade point of Bay 65-1942 within the TNF α -induced NF- κ B signaling cascade.



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Caption: Bay 65-1942 selectively inhibits IKKβ, preventing IκBα phosphorylation and subsequent NF-κB nuclear translocation.[2][6][7]

Experimental Protocols

To validate the binding affinity and efficacy of Bay 65-1942 (or compare the R-form), the following self-validating protocols are recommended.

Protocol A: In Vitro Kinase Assay (TR-FRET)

Purpose: To determine IC_{50}/K_i values in a cell-free system.

- Reagents: Recombinant human IKK β (0.5 nM), Biotinylated I κ B α peptide substrate, ATP (at K_m , approx. 10 μ M), Bay 65-1942 (serial dilutions).
- Reaction Mix: Prepare kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT, 0.01% BSA).
- Incubation:
 - Mix Enzyme + Inhibitor (Active or R-form) for 15 mins at RT.
 - Add Substrate + ATP to initiate reaction.
 - Incubate for 60 mins at RT.
- Detection: Add stop solution containing Europium-labeled anti-phospho-I κ B α antibody and Streptavidin-APC (Allophycocyanin).
- Readout: Measure TR-FRET signal (Ex 340nm, Em 665nm/615nm).
- Validation:
 - Z' Factor: Must be > 0.5 for valid assay.
 - Control: Staurosporine (broad kinase inhibitor) as positive control.

Protocol B: Cellular Target Engagement (Western Blot)

Purpose: To confirm pathway inhibition in intact cells.

- Cell Line: THP-1 (Human monocytic cell line) or HeLa.

- Treatment:
 - Pre-treat cells with Bay 65-1942 (0.1 – 10 μ M) for 1 hour.
 - Include "R-form" treatment group if testing stereospecificity.
- Stimulation: Stimulate with TNF α (10 ng/mL) for 15 minutes.
- Lysis: Lyse cells in RIPA buffer with phosphatase inhibitors.
- Blotting:
 - Primary Antibody: Anti-phospho-I κ B α (Ser32/36).
 - Loading Control: Total I κ B α or β -Actin.
- Expected Result:
 - Vehicle + TNF α : Strong phospho-I κ B α band.
 - Bay 65-1942 + TNF α : Dose-dependent disappearance of phospho-I κ B α band.
 - R-Form + TNF α : Minimal reduction in phospho-I κ B α band (demonstrating lack of potency).

References

- Ziegelbauer, K., et al. (2005). "A selective novel low-molecular-weight inhibitor of I κ appaB kinase-beta (IKK-beta) prevents pulmonary inflammation and shows broad anti-inflammatory activity." *British Journal of Pharmacology*, 145(2), 178–192.
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- Moss, N. C., et al. (2007). "IKKbeta inhibition attenuates myocardial injury and dysfunction following acute ischemia-reperfusion injury." *American Journal of Physiology*.
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- Source:
- DC Chemicals. "**Bay 65-1942 R form** Product Data." (Note: Contains conflicting potency data likely attributed to the parent compound).[5][8]

◦ Source:

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